

A Technical Guide to the Spectroscopic Characterization of Ethyltributylphosphonium Diethylphosphate

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Compound of Interest

Compound Name:	Ethyltributylphosphonium diethylphosphate
CAS No.:	20445-94-7
Cat. No.:	B1427270

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Introduction

Ethyltributylphosphonium diethylphosphate, a notable member of the phosphonium-based ionic liquids (ILs), presents a unique combination of a bulky, asymmetric phosphonium cation and a phosphate anion.[1][2] Its physicochemical properties, such as its negligible vapor pressure, high thermal stability, and utility as a phase transfer catalyst and green solvent, make it a compound of significant interest in both academic research and industrial applications, including materials science and electrochemistry.[2] A thorough understanding of its molecular structure is paramount for its effective application and quality control. This guide provides an in-depth analysis of the expected spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a foundational framework for researchers, scientists, and drug development professionals.

The structural integrity of **ethyltributylphosphonium diethylphosphate** is confirmed through a multi-spectroscopic approach. Each technique provides a unique piece of the structural

puzzle, and together they offer a comprehensive and validated molecular portrait.

Molecular Structure and Physicochemical Properties

A summary of the key identification and physical properties of **ethyltributylphosphonium diethylphosphate** is presented below.

Property	Value	Source
CAS Number	20445-94-7	[1][2][3]
Molecular Formula	C ₁₈ H ₄₂ O ₄ P ₂	[1][3]
Molecular Weight	384.48 g/mol	[2][3]
Exact Mass	384.25583381 Da	[1]
Appearance	Colorless to slightly yellow/orange clear liquid	[2]
Density	1.01 g/cm ³ (at 25 °C)	[3]
Viscosity	481 cP (at 25 °C)	[3]

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework and the chemical environment of heteroatoms like phosphorus. For an ionic compound such as this, NMR confirms the identity and purity of both the cation and the anion.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** A 5-10% (w/v) solution of **ethyltributylphosphonium diethylphosphate** is prepared in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or D₂O). The choice of solvent is critical; for this non-polar cation and polar anion, CDCl₃ is often suitable.

- Instrumentation: Data is acquired on a high-resolution NMR spectrometer, typically operating at a proton frequency of 400 MHz or higher.
- Data Acquisition:
 - ^1H NMR: Standard single-pulse experiments are performed. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of at least 16 scans.
 - $^{13}\text{C}\{^1\text{H}\}$ NMR: A proton-decoupled experiment is used to obtain singlets for all unique carbon atoms. A longer relaxation delay (5 seconds) and a larger number of scans are typically required due to the lower natural abundance of ^{13}C and its longer relaxation times.
 - $^{31}\text{P}\{^1\text{H}\}$ NMR: A proton-decoupled experiment is essential to simplify the spectra and improve sensitivity. 85% H_3PO_4 is used as an external standard.

^1H NMR Spectroscopy: Probing the Alkyl Chains

The ^1H NMR spectrum will show distinct signals for the ethyl and butyl groups of the phosphonium cation, and the ethyl groups of the diethylphosphate anion. The integration of these signals will correspond to the number of protons in each environment.

- Ethyltributylphosphonium Cation:
 - The protons on the carbon alpha to the phosphorus atom (P-CH_2) will appear as a multiplet due to coupling with both the neighboring methylene protons and the ^{31}P nucleus. This signal is expected around 2.2-2.5 ppm.
 - The terminal methyl protons ($-\text{CH}_3$) of the butyl and ethyl groups will appear as triplets upfield, typically in the 0.9-1.2 ppm region.
 - The internal methylene protons ($-\text{CH}_2-\text{CH}_2-$) of the butyl groups will present as complex multiplets in the 1.4-1.7 ppm range.
- Diethylphosphate Anion:
 - The methylene protons (O-CH_2-) will be shifted downfield due to the electronegative oxygen atoms and will likely appear as a quartet around 3.8-4.1 ppm, coupled to the

adjacent methyl protons.

- The terminal methyl protons ($-\text{CH}_3$) will be a triplet around 1.2-1.4 ppm.

^{13}C NMR Spectroscopy: The Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments. The chemical shifts are influenced by hybridization and proximity to the electronegative phosphorus and oxygen atoms.

- Ethyltributylphosphonium Cation:
 - The carbons directly bonded to the phosphorus atom ($\text{P}-\text{CH}_2$) will show coupling to the ^{31}P nucleus, resulting in a doublet. These will be the most deshielded of the alkyl carbons.
 - The other alkyl carbons will appear as singlets at progressively higher fields (lower ppm values) as their distance from the phosphorus atom increases.
- Diethylphosphate Anion:
 - The methylene carbons ($\text{O}-\text{CH}_2-$) will be significantly downfield due to the deshielding effect of the oxygen atoms, expected in the 60-65 ppm range.
 - The methyl carbons ($-\text{CH}_3$) will appear upfield, around 15-20 ppm.

^{31}P NMR Spectroscopy: The Phosphorus Core

^{31}P NMR is a highly diagnostic tool for organophosphorus compounds, with a wide chemical shift range that is very sensitive to the electronic environment of the phosphorus nucleus.^{[4][5]}

- Ethyltributylphosphonium Cation: Quaternary phosphonium salts typically exhibit a single resonance in the ^{31}P NMR spectrum. For tetraalkylphosphonium salts, this signal is expected in the range of +25 to +35 ppm.^[4]
- Diethylphosphate Anion: The phosphorus atom in a diethylphosphate anion is in a different chemical environment and will give a separate, distinct resonance. Based on data for diethyl hydrogen phosphate, this signal is expected to be significantly upfield, in the region of 0 to -5 ppm.^{[6][7]}

The presence of two distinct signals in the ^{31}P NMR spectrum is unequivocal proof of the presence of both the phosphonium cation and the phosphate anion.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of bonds within a molecule. It is particularly useful for identifying functional groups.

Experimental Protocol: FTIR Analysis

- **Sample Preparation:** As a liquid, the neat sample can be analyzed by placing a thin film between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** The spectrum is typically recorded from 4000 to 400 cm^{-1} . A background spectrum of the clean salt plates is taken first and automatically subtracted from the sample spectrum.

Interpretation of the IR Spectrum

The IR spectrum of **ethyltributylphosphonium diethylphosphate** will be a superposition of the vibrational modes of the cation and the anion.

- **C-H Vibrations:**
 - Strong, sharp peaks in the 2850-2965 cm^{-1} region correspond to the symmetric and asymmetric stretching of the C-H bonds in the methyl and methylene groups of the alkyl chains.^{[8][9]}
 - Bending vibrations (scissoring and rocking) for the CH_2 and CH_3 groups will be observed in the 1380-1470 cm^{-1} range.^[8]
- **P=O and P-O-C Vibrations (Anion):**
 - The most diagnostic peaks for the diethylphosphate anion will be from the phosphate group. A very strong, broad absorption band corresponding to the P=O stretching vibration is expected around 1250-1200 cm^{-1} .

- Strong bands corresponding to the P-O-C stretching vibrations are expected in the 1050-950 cm^{-1} region.
- P-C Vibrations (Cation):
 - Vibrations associated with the P-C bonds of the phosphonium cation are typically weaker and appear in the fingerprint region, often around 720-760 cm^{-1} .[\[8\]](#)

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of molecular weight and fragmentation patterns. For ionic liquids, soft ionization techniques like Electrospray Ionization (ESI) are required.[\[10\]](#)[\[11\]](#)

Experimental Protocol: ESI-MS Analysis

- Sample Preparation: The ionic liquid is dissolved in a suitable solvent (e.g., methanol or acetonitrile) at a low concentration (e.g., 10-100 μM).
- Instrumentation: A mass spectrometer equipped with an ESI source is used. This could be a quadrupole, time-of-flight (TOF), or Orbitrap analyzer.
- Data Acquisition:
 - Positive Ion Mode: The instrument is set to detect positively charged ions. The ethyltributylphosphonium cation is expected to be the base peak.
 - Negative Ion Mode: The instrument is switched to detect negatively charged ions to observe the diethylphosphate anion.
 - High-Resolution MS: Using a TOF or Orbitrap analyzer allows for the determination of the exact mass, which can be used to confirm the elemental composition.

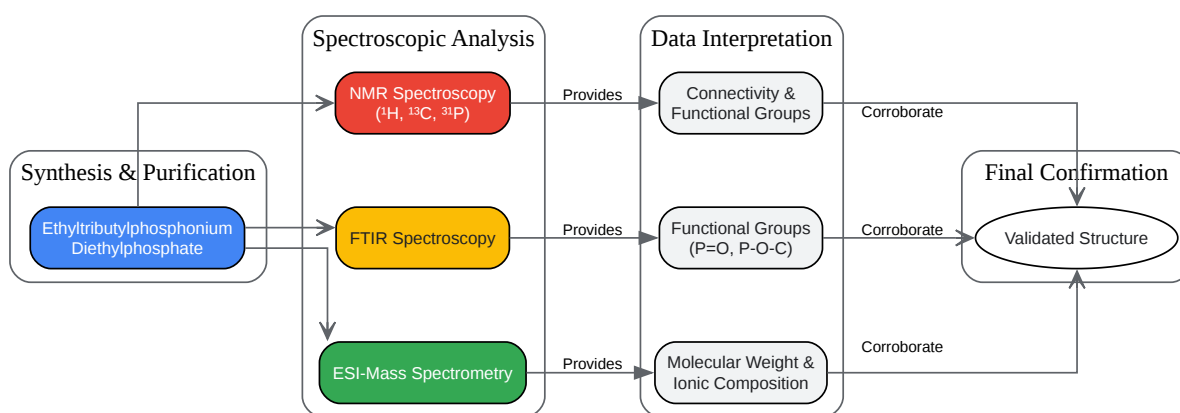
Interpretation of the Mass Spectra

- Positive Ion Mode (ESI+):

- The primary ion observed will be the ethyltributylphosphonium cation $[\text{C}_{14}\text{H}_{32}\text{P}]^+$. Its calculated monoisotopic mass is 231.2236 Da. High-resolution mass spectrometry should detect this ion with high mass accuracy.
- Negative Ion Mode (ESI-):
 - The diethylphosphate anion $[\text{C}_4\text{H}_{10}\text{O}_4\text{P}]^-$ will be the main species detected. Its calculated monoisotopic mass is 153.0322 Da.[6]
- Cluster Ions: A characteristic feature of ionic liquids in ESI-MS is the formation of cluster ions.[10] In positive ion mode, clusters of the type $[(\text{Cation})_2(\text{Anion})]^+$ may be observed. For this compound, this would correspond to $[(\text{C}_{14}\text{H}_{32}\text{P})_2(\text{C}_4\text{H}_{10}\text{O}_4\text{P})]^+$ with a calculated m/z of 615.4794. In negative ion mode, clusters like $[(\text{Cation})(\text{Anion})_2]^-$ might be seen, corresponding to $[(\text{C}_{14}\text{H}_{32}\text{P})(\text{C}_4\text{H}_{10}\text{O}_4\text{P})_2]^-$ with a calculated m/z of 537.2880. The observation of these clusters further confirms the ionic pairing in the sample.

Workflow and Data Integration

The comprehensive structural analysis of **ethyltributylphosphonium diethylphosphate** follows a logical workflow where each spectroscopic technique builds upon the last.



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Caption: Integrated workflow for spectroscopic validation.

Conclusion

The structural elucidation of **ethyltributylphosphonium diethylphosphate** is unequivocally achieved through the synergistic application of NMR, IR, and Mass Spectrometry. ^{31}P NMR serves as a definitive tool, confirming the presence of two distinct phosphorus environments for the cation and anion. ^1H and ^{13}C NMR map out the full covalent framework of the alkyl chains, while IR spectroscopy validates the key functional groups, especially the phosphate moiety. Finally, ESI-MS confirms the mass of the individual ions and provides insight into their aggregation behavior. This comprehensive spectroscopic profile ensures the identity, purity, and structural integrity of the compound, providing the necessary confidence for its use in advanced research and development applications.

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